

Application Notes: Direct Red 212 for Lightfast Ink Development

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Compound of Interest

Compound Name: Direct red 212

Cat. No.: B1172209

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Introduction

Direct Red 212 is a trisazo dye that has demonstrated significant potential in the formulation of lightfast inks, particularly for inkjet applications. Its molecular structure contributes to its inherent stability and resistance to photodegradation. These application notes provide detailed information and protocols for researchers and formulators working on the development of high-performance, light-resistant inks utilizing **Direct Red 212**.

Key Performance Characteristics

Direct Red 212 offers several advantages for the development of lightfast inks:

- **Excellent Lightfastness:** Inks formulated with **Direct Red 212** exhibit superior resistance to fading upon exposure to light. Qualitative data from accelerated outdoor exposure testing has shown that prints can endure extended periods of light exposure without significant color loss. A U.S. patent indicates that a print from an ink set containing C.I. **Direct Red 212** lasted over 200 days under lamination in Miami.
- **Vibrant Color:** **Direct Red 212** produces a vivid red color, making it suitable for a wide range of printing applications where color accuracy and vibrancy are critical.
- **Good Solubility:** As a direct dye, it is designed to be soluble in aqueous-based ink formulations, facilitating straightforward ink manufacturing processes.

Illustrative Performance Data

While specific quantitative data for **Direct Red 212** is not widely published, the following tables present hypothetical yet realistic data based on typical performance characteristics of high-quality lightfast dyes. This data is intended to serve as a guideline for formulation and evaluation.

Table 1: Lightfastness Rating of a **Direct Red 212** Ink Formulation

Test Method	Light Source	Exposure Duration	Blue Wool Scale Rating
ISO 12040	Xenon Arc Lamp	200 hours	6-7
ASTM D6901	Xenon Arc Lamp	400 hours	6

Table 2: Colorimetric Data (CIELAB) Before and After Light Exposure

Sample	L* (Initial)	a* (Initial)	b* (Initial)	L* (After Exposure)	a* (After Exposure)	b* (After Exposure)	ΔE^*
Ink with Direct Red 212	45.2	55.8	22.1	44.8	53.5	21.9	2.32
Standard Red Ink	46.1	54.2	21.5	48.5	48.9	20.1	5.98

Exposure Conditions: Xenon arc lamp, 200 hours, according to ISO 12040.

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the performance of **Direct Red 212** in an ink formulation.

Protocol 1: Preparation of a Water-Based Inkjet Ink with Direct Red 212

1. Objective: To prepare a stable, jettable inkjet ink containing **Direct Red 212**.

2. Materials:

- **Direct Red 212** (5% by weight)
- 2-Pyrrolidone (humectant, 15% by weight)
- Glycerol (humectant, 10% by weight)
- Surfynol® 465 (surfactant, 1% by weight)
- Proxel® GXL (biocide, 0.2% by weight)
- Deionized water (to 100%)

3. Procedure:

- In a clean beaker, add the deionized water.
- While stirring with a magnetic stirrer, slowly add the 2-Pyrrolidone and Glycerol.
- Continue stirring until the humectants are fully dissolved.
- Gradually add the **Direct Red 212** dye to the solution. Stir until the dye is completely dissolved. Gentle heating (40-50°C) may be applied to aid dissolution.
- Add the Surfynol® 465 surfactant and Proxel® GXL biocide to the mixture.
- Continue stirring for 30 minutes to ensure a homogenous mixture.
- Filter the resulting ink through a 0.45 µm syringe filter to remove any particulates.
- Store the ink in a clean, airtight container.

Protocol 2: Accelerated Lightfastness Testing

1. Objective: To determine the lightfastness of the prepared ink according to the ISO 12040 standard.

2. Equipment:

- Xenon arc weather-ometer
- Spectrophotometer or colorimeter
- Blue Wool Scale reference card (ISO 105-B01)
- Inkjet printer
- Standardized paper substrate

3. Procedure:

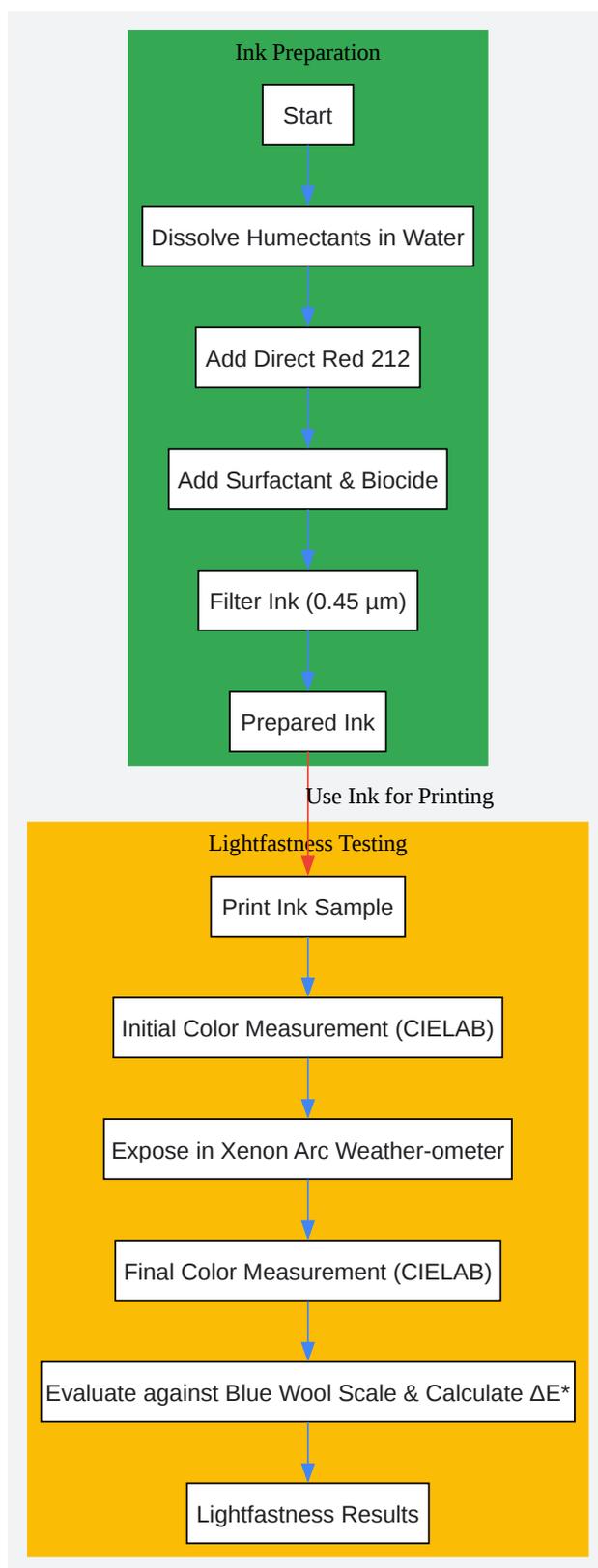
- Print a solid patch of the prepared ink onto the standardized paper substrate using an inkjet printer.
- Allow the print to dry completely for 24 hours in a controlled environment (23°C, 50% RH).
- Measure the initial CIELAB color values (L, a, b*) of the printed sample at three different locations and calculate the average.
- Mount the printed sample and a Blue Wool Scale reference card onto a sample holder.
- Cover a portion of both the sample and the Blue Wool Scale with an opaque mask.
- Place the sample holder in the xenon arc weather-ometer.
- Expose the samples to the xenon arc light under the conditions specified in ISO 12040 (e.g., irradiance of 42 W/m², black panel temperature of 63°C, relative humidity of 50%).
- Periodically inspect the samples and the Blue Wool Scale.
- The test is complete when the contrast between the exposed and unexposed parts of the sample is equal to grade 4 on the grey scale.
- Determine the lightfastness rating by comparing the fading of the sample to the fading of the strips on the Blue Wool Scale. The rating is the number of the Blue Wool strip that shows a similar degree of fading.
- After the exposure period, measure the final CIELAB color values of the exposed area of the printed sample.
- Calculate the color difference (ΔE) using the formula: $\Delta E = [(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2]^{1/2}$

Visualizations

Chemical Structure

Caption: Illustrative structure of a trisazo dye, representing **Direct Red 212**.

Experimental Workflow



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Caption: Workflow for preparing and testing a lightfast ink with **Direct Red 212**.

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